

# Safety and Handling of Linoleic Acid-d4: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Linoleic Acid-d4*

Cat. No.: *B163651*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Linoleic Acid-d4**, a deuterated stable isotope of linoleic acid. It is intended to be a vital resource for laboratory personnel, ensuring the safe and effective use of this compound in research and development. **Linoleic Acid-d4** is frequently utilized as an internal standard for the quantification of its non-deuterated counterpart in various biological samples through mass spectrometry.

## Hazard Identification and Classification

**Linoleic Acid-d4** is often supplied as a neat oil or in a solvent solution, most commonly methyl acetate. The primary hazards are associated with the solvent.

GHS Classification:

When supplied in methyl acetate, the solution is classified as:

- Flammable Liquids (Category 2)[1]
- Serious Eye Damage/Eye Irritation (Category 2A)[1]
- Specific Target Organ Toxicity (Single Exposure) (Category 3), which may cause drowsiness or dizziness[1].

The neat oil is classified as:

- Skin Irritation (Category 2)[2][3]
- Eye Irritation (Category 2A)
- Specific Target Organ Toxicity (Single Exposure) (Category 3), which may cause respiratory irritation.

#### Hazard Statements:

- H225: Highly flammable liquid and vapor (for solutions in flammable solvents).
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H336: May cause drowsiness or dizziness (for solutions in methyl acetate).

## Quantitative Safety and Physical Data

The following tables summarize key quantitative data for **Linoleic Acid-d4** and its common solvent, methyl acetate. Data for the deuterated form is often limited; therefore, data for the non-deuterated form is provided as a close proxy where necessary.

Table 1: Toxicological Data

Substance	Parameter	Value	Species	Reference
Linoleic Acid	LD50 (Oral)	>50,000 mg/kg	Mouse	
Linoleic Acid	LD50 (Intraperitoneal)	280 mg/kg	Mouse	
Methyl Acetate	LD50 (Oral)	3,705 mg/kg	Rabbit	

Table 2: Occupational Exposure Limits for Methyl Acetate

Organization	TWA (8-hour)	STEL (15-minute)	Reference
OSHA (PEL)	200 ppm (610 mg/m <sup>3</sup> )	250 ppm (760 mg/m <sup>3</sup> )	
NIOSH (REL)	200 ppm (610 mg/m <sup>3</sup> )	250 ppm (760 mg/m <sup>3</sup> )	
ACGIH (TLV)	200 ppm (606 mg/m <sup>3</sup> )	250 ppm (757 mg/m <sup>3</sup> )	

Table 3: Physical and Chemical Properties

Property	Value (Linoleic Acid/Linoleic Acid-d4)	Reference
Molecular Formula	C <sub>18</sub> H <sub>28</sub> D <sub>4</sub> O <sub>2</sub>	
Molecular Weight	284.5 g/mol	
Physical State	Liquid/Neat Oil	
Melting Point	-5 °C (23 °F)	
Boiling Point	229-230 °C (444-446 °F) @ 16 mmHg	
Density	0.902 g/cm <sup>3</sup> at 20 °C (68 °F)	
Flash Point	>110 °C (>230 °F)	
Solubility	Insoluble in water. Soluble in ethanol, ether, chloroform, DMF, and DMSO.	
Storage Temperature	-20°C	
Stability	≥ 2 years at -20°C	

## Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is critical to minimize exposure and ensure a safe laboratory environment.

#### Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling solutions in volatile solvents.
- Ensure that eyewash stations and safety showers are readily accessible.

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat. Change gloves immediately if they become contaminated.
- Respiratory Protection: If working outside of a fume hood or if aerosolization is possible, use a NIOSH-approved respirator with an organic vapor cartridge.

#### General Hygiene Practices:

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing immediately and wash before reuse.

## Experimental Protocols and Procedures

The following are detailed methodologies for common laboratory procedures involving **Linoleic Acid-d4**.

### Preparation of Stock Solutions

- Materials: **Linoleic Acid-d4** (neat oil or in solvent), appropriate solvent (e.g., ethanol, DMSO), amber glass vials, gas-tight syringe, analytical balance.
- Procedure: a. Allow the **Linoleic Acid-d4** vial to equilibrate to room temperature before opening to prevent condensation of moisture. b. If working with the neat oil, accurately weigh the required amount in a tared amber vial. c. Using a gas-tight syringe, add the desired

volume of solvent to the vial to achieve the target concentration. d. Cap the vial tightly and vortex briefly to ensure complete dissolution. e. Purge the headspace of the vial with an inert gas (e.g., argon or nitrogen) before sealing to prevent oxidation. f. Store the stock solution at -20°C in the dark. Minimize freeze-thaw cycles by preparing smaller aliquots for daily use.

## Sample Preparation for LC-MS/MS Analysis (Internal Standard Spiking)

- Materials: Biological sample (e.g., plasma, tissue homogenate), **Linoleic Acid-d4** stock solution, extraction solvent (e.g., iso-octane), derivatization reagents (if necessary).
- Procedure: a. To a known volume or weight of the biological sample, add a precise amount of the **Linoleic Acid-d4** internal standard stock solution early in the sample preparation process to account for analyte loss during extraction. b. Lyse cells or homogenize tissue in an appropriate solvent like methanol. c. Perform liquid-liquid extraction by adding an immiscible organic solvent (e.g., iso-octane), vortexing, and centrifuging to separate the layers. d. Transfer the organic layer containing the lipids to a clean tube. e. Dry the extract under a gentle stream of nitrogen. f. If derivatization is required for improved chromatographic performance or ionization efficiency, follow a validated protocol. A common method involves conversion to fatty acid methyl esters (FAMES) or pentafluorobenzyl (PFB) esters. g. Reconstitute the dried, derivatized sample in a suitable solvent for LC-MS/MS analysis.

## Accidental Release and First Aid Measures

### Accidental Release:

- Small Spills: Absorb the spill with an inert material such as sand, diatomite, or universal binders. Collect the absorbent material in a sealed container for proper disposal.
- Large Spills (especially of flammable solutions): Evacuate the area immediately. Remove all sources of ignition. Ventilate the area. Contain the spill if possible and absorb with a suitable material.

### First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention.

## Storage, Stability, and Waste Disposal

### Storage and Stability:

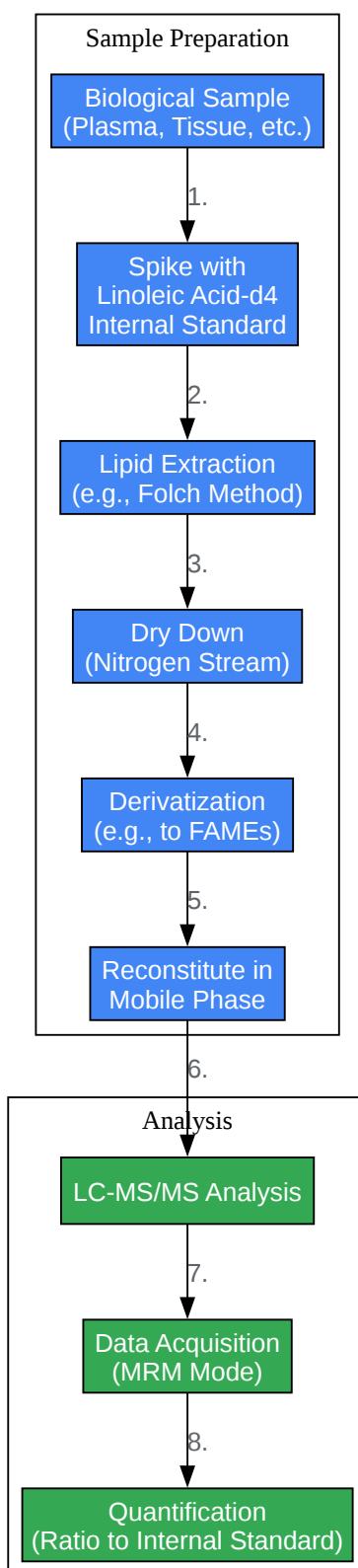
- Store **Linoleic Acid-d4** at -20°C in a tightly sealed container, preferably under an inert atmosphere (argon or nitrogen) to prevent oxidation.
- Protect from light by using amber vials or storing in a dark location.
- The compound is stable for at least two years when stored under these conditions. Avoid repeated freeze-thaw cycles.

### Waste Disposal:

- Dispose of **Linoleic Acid-d4** and any contaminated materials as hazardous chemical waste in accordance with local, state, and federal regulations.
- Collect waste in clearly labeled, sealed containers. Do not mix with other waste streams.
- Deuterated waste solvents should be kept separate from their non-deuterated counterparts to avoid unnecessary and costly disposal procedures.
- Empty containers should be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste. The rinsed container can then be disposed of as regular laboratory glass or plastic waste.

## Signaling Pathways and Experimental Workflows

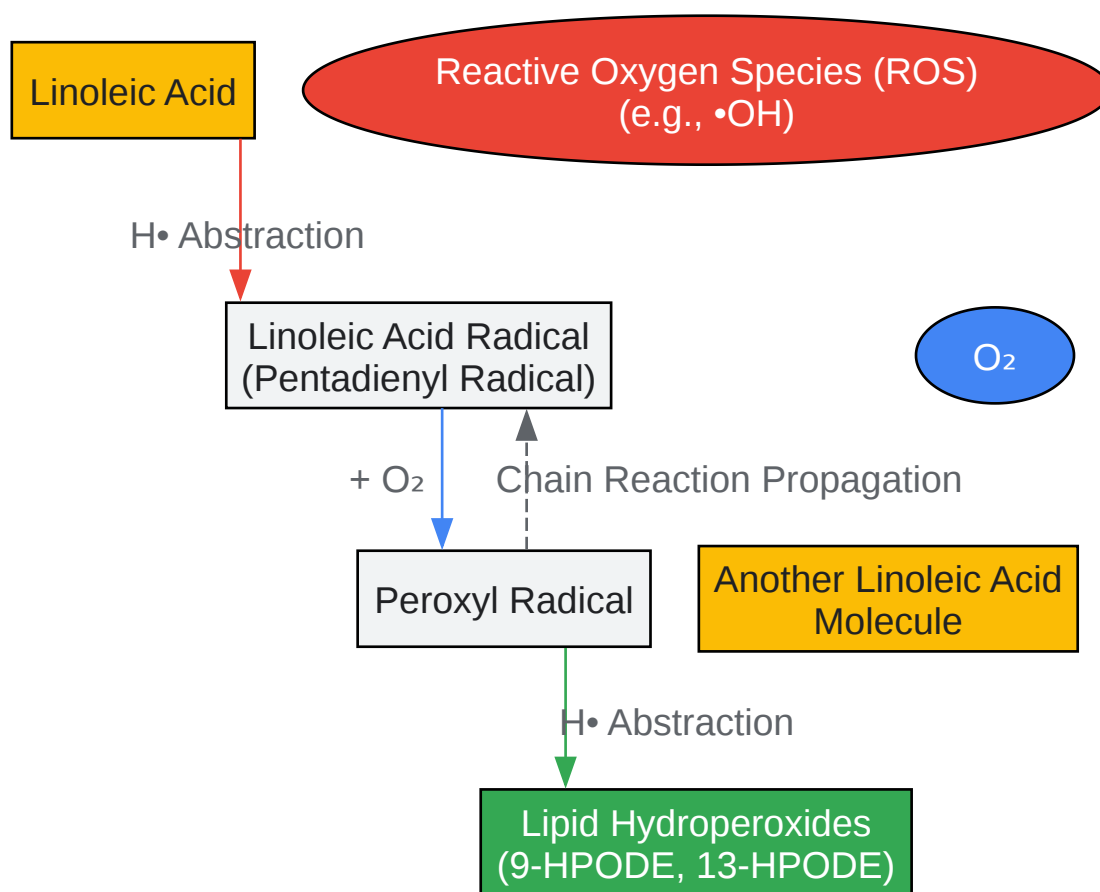
The following diagrams, generated using Graphviz, illustrate key biological pathways involving linoleic acid and a typical experimental workflow for its analysis.



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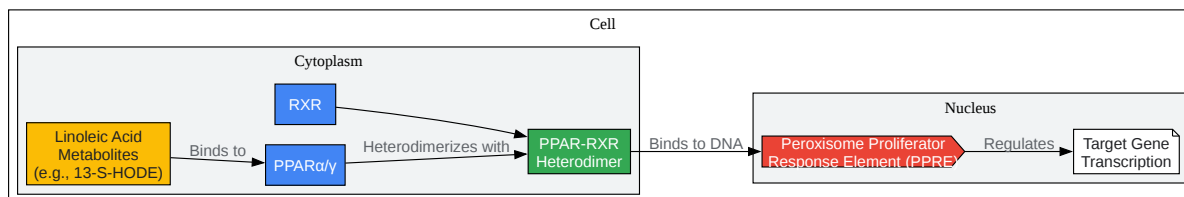
Caption: Experimental workflow for the quantification of linoleic acid using **Linoleic Acid-d4**.





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Caption: Simplified pathway of linoleic acid lipid peroxidation.



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Caption: Linoleic acid metabolites as activators of PPAR signaling.

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## References

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